

# Application Notes and Protocols for Dating Nuclear Events Using Barium-140

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## Compound of Interest

Compound Name: Barium-140

Cat. No.: B1234999

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These application notes provide a comprehensive overview and detailed protocols for the use of **Barium-140** ( $^{140}\text{Ba}$ ) in the dating of nuclear events. The methodologies described are essential for forensic radiochemistry, environmental monitoring, and nuclear safeguards.

## Introduction

**Barium-140** is a fission product with a relatively high yield in the nuclear fission of uranium and plutonium.<sup>[1][2][3][4][5][6]</sup> Its half-life of 12.752 days makes it a valuable chronometer for events that occurred several days to weeks prior to sample collection.<sup>[7]</sup>  $^{140}\text{Ba}$  decays to Lanthanum-140 ( $^{140}\text{La}$ ), which has a shorter half-life of 1.678 days. The activity ratio of the parent-daughter pair,  $^{140}\text{Ba}$  and  $^{140}\text{La}$ , can be used to accurately determine the time elapsed since the fission event, often referred to as "zero time".<sup>[7][8][9][10][11]</sup> This dating method is crucial for investigating the origin and timeline of nuclear incidents.

## Principle of $^{140}\text{Ba}/^{140}\text{La}$ Dating

The dating method relies on the principles of radioactive decay and parent-daughter secular equilibrium.<sup>[7]</sup> Following a nuclear event,  $^{140}\text{Ba}$  is produced as a primary fission product. It then decays to  $^{140}\text{La}$ . The activity of  $^{140}\text{La}$  in a sample is a function of the initial amount of  $^{140}\text{Ba}$  and the time elapsed since the event. By measuring the activities of both  $^{140}\text{Ba}$  and its daughter  $^{140}\text{La}$ , the time since the event can be calculated using the Bateman equation for radioactive decay and ingrowth.<sup>[12][13][14]</sup>

The activity ratio of  $^{140}\text{La}$  to  $^{140}\text{Ba}$  changes predictably over time. Initially, this ratio is zero. It increases as  $^{140}\text{La}$  grows in from the decay of  $^{140}\text{Ba}$ , reaching a transient equilibrium after about 10 days.<sup>[7]</sup> By measuring this ratio in a collected sample, one can pinpoint the time of the nuclear event.

## Quantitative Data

### Nuclear Decay Data

Nuclide	Half-life	Decay Mode	Primary Gamma Ray Energies (keV)
Barium-140 ( $^{140}\text{Ba}$ )	12.752 days	$\beta^-$	162.7, 304.8, 537.3
Lanthanum-140 ( $^{140}\text{La}$ )	1.678 days	$\beta^-$	487.0, 815.8, 1596.5

Source: Data compiled from multiple nuclear data sources.

## Cumulative Fission Yields of Barium-140

The cumulative fission yield is the fraction of a particular nuclide produced per fission event. These values are crucial for estimating the initial amount of  $^{140}\text{Ba}$  produced in a nuclear event.

Fissionable Material	Neutron Energy	Cumulative Fission Yield (%)
Uranium-235 ( $^{235}\text{U}$ )	Thermal	$6.29 \pm 0.14$
Uranium-235 ( $^{235}\text{U}$ )	Fast	$6.10 \pm 0.15$
Plutonium-239 ( $^{239}\text{Pu}$ )	Thermal	$5.45 \pm 0.11$
Plutonium-239 ( $^{239}\text{Pu}$ )	Fast	$5.23 \pm 0.16$

Source: Data compiled from various experimental measurements and evaluated nuclear data libraries.<sup>[1][2][3][4][5][6][15]</sup>

## Experimental Protocols

## Protocol 1: Sample Collection and Preparation

Objective: To collect and prepare environmental samples (soil and water) for the analysis of  $^{140}\text{Ba}$ .

Materials:

- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses
- Sample containers (e.g., polyethylene bottles for water, plastic bags for soil)
- Deionized water
- Nitric acid ( $\text{HNO}_3$ ), concentrated
- Hydrofluoric acid ( $\text{HF}$ ), concentrated (for soil)
- Perchloric acid ( $\text{HClO}_4$ ), concentrated (for soil)
- Drying oven
- Muffle furnace
- Hot plate
- Beakers and other standard laboratory glassware

Procedure for Water Samples:

- Collect a representative water sample in a clean polyethylene bottle.
- Acidify the sample to a pH of less than 2 with concentrated nitric acid to prevent adsorption of radionuclides to the container walls.
- Filter the sample through a  $0.45\ \mu\text{m}$  filter to separate suspended and dissolved fractions, if required.
- Proceed to the radiochemical separation protocol.

#### Procedure for Soil Samples:

- Collect a surface soil sample from the area of interest.
- Dry the soil sample in an oven at 105°C to a constant weight.
- Homogenize the dried sample by grinding and sieving.
- Weigh a representative aliquot of the dried soil (e.g., 10-100 g) into a beaker.
- Ash the sample in a muffle furnace at 500-600°C to remove organic matter.
- Acid Digestion:
  - Add a mixture of concentrated nitric acid and hydrofluoric acid to the ashed soil in a Teflon beaker.
  - Heat the mixture on a hot plate to near dryness.
  - Add concentrated perchloric acid and heat until dense white fumes appear. Caution: Perchloric acid is a strong oxidizing agent and should be handled with extreme care in a fume hood designed for its use.
  - Dissolve the residue in dilute nitric acid. The sample is now ready for radiochemical separation.

## Protocol 2: Radiochemical Separation of Barium-140

Objective: To isolate and purify  $^{140}\text{Ba}$  from the sample matrix and other interfering radionuclides. This protocol utilizes ion-exchange chromatography.

#### Materials:

- Cation exchange resin (e.g., AG50W-X8)
- Chromatography columns
- Hydrochloric acid (HCl), various concentrations

- Nitric acid ( $\text{HNO}_3$ ), various concentrations
- Barium carrier solution (stable barium salt)
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ )
- Oxalic acid

Procedure:

- Add a known amount of stable barium carrier to the prepared sample solution to monitor chemical yield.
- Adjust the acidity of the sample solution to approximately 2 M HCl.
- Prepare a cation exchange column by slurring the resin in deionized water and pouring it into the column.
- Condition the column by passing 2 M HCl through it.
- Load the sample solution onto the column. Radionuclides, including barium, will be adsorbed onto the resin.
- Wash the column with 2 M HCl to remove anionic and weakly bound cationic interfering nuclides.
- Elute interfering cations such as iron and other fission products with increasing concentrations of HCl.
- Elute Barium from the column using a higher concentration of HCl (e.g., 6 M HCl).
- Collect the barium-containing fraction.
- Precipitate barium as barium sulfate ( $\text{BaSO}_4$ ) by adding sulfuric acid.
- Filter, wash, and dry the precipitate.
- Weigh the precipitate to determine the chemical yield of the separation.

- Mount the precipitate for gamma spectrometry analysis.

## Protocol 3: Gamma-Ray Spectrometry Analysis

Objective: To measure the activities of  $^{140}\text{Ba}$  and its daughter  $^{140}\text{La}$ .

Materials:

- High-Purity Germanium (HPGe) gamma-ray spectrometer
- Lead shielding
- Calibration sources (e.g., mixed gamma standard)
- Data acquisition and analysis software

Procedure:

- Energy and Efficiency Calibration:
  - Perform an energy calibration of the HPGe detector using a standard source with well-known gamma-ray energies covering the range of interest (approximately 100 keV to 2000 keV).
  - Perform an efficiency calibration using a certified mixed-nuclide gamma-ray standard with a geometry identical to that of the prepared samples.
- Sample Measurement:
  - Place the prepared  $^{140}\text{Ba}$  sample in a reproducible counting geometry in front of the detector.
  - Acquire a gamma-ray spectrum for a sufficient counting time to achieve good statistical uncertainty for the photopeaks of interest.
- Spectral Analysis:
  - Identify the characteristic gamma-ray photopeaks for  $^{140}\text{Ba}$  (e.g., 537.3 keV) and  $^{140}\text{La}$  (1596.5 keV).

- Determine the net peak area for each identified photopeak.
- Calculate the activity of  $^{140}\text{Ba}$  and  $^{140}\text{La}$  using the following formula:

## Calculation of Time Since Nuclear Event

The time (t) since the nuclear event can be calculated from the activity ratio of  $^{140}\text{La}$  to  $^{140}\text{Ba}$  using the Bateman equation for a parent-daughter decay chain where the initial daughter activity is zero:

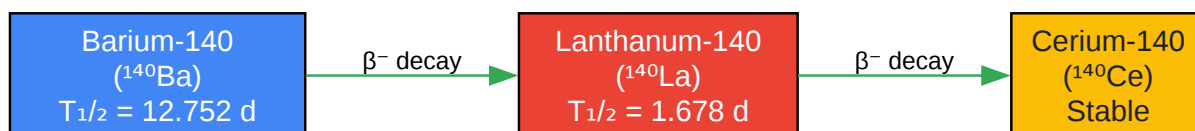
$$A_2 / A_1 = (\lambda_2 / (\lambda_2 - \lambda_1)) * (1 - e^{-(\lambda_2 - \lambda_1)t})$$

Where:

- $A_2$  is the activity of  $^{140}\text{La}$  at the time of measurement.
- $A_1$  is the activity of  $^{140}\text{Ba}$  at the time of measurement.
- $\lambda_2$  is the decay constant of  $^{140}\text{La}$  ( $\ln(2) / T_{1/2}$  of  $^{140}\text{La}$ ).
- $\lambda_1$  is the decay constant of  $^{140}\text{Ba}$  ( $\ln(2) / T_{1/2}$  of  $^{140}\text{Ba}$ ).
- t is the time elapsed since the nuclear event (the unknown to be solved for).

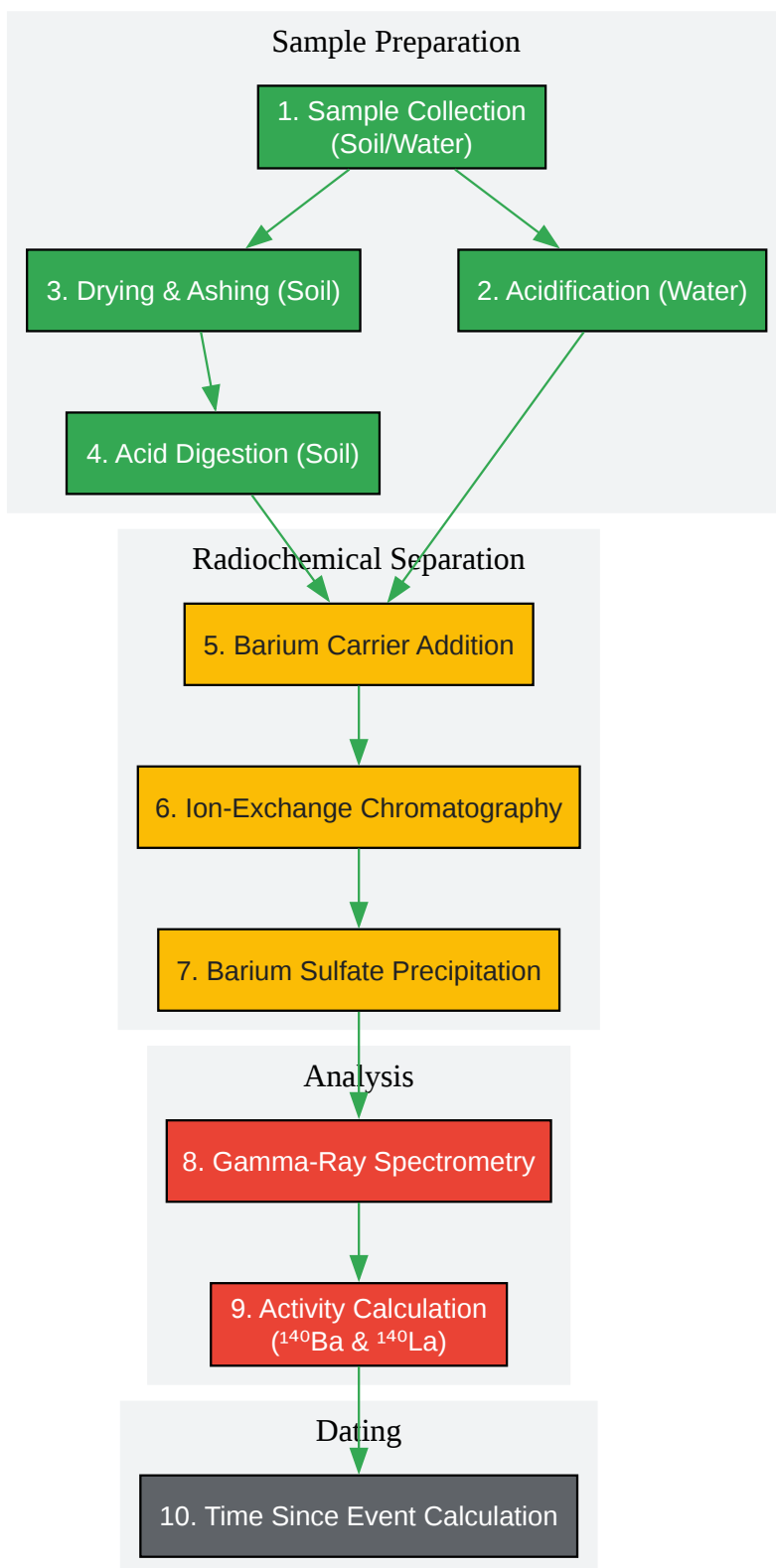
This equation can be solved for 't' to determine the age of the sample.

## Visualizations



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Caption: Decay chain of **Barium-140** to stable Cerium-140.



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